

Personal protective equipment for handling Nitromethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitromethane

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Essential Safety and Handling Guide for Nitromethane

This guide provides immediate safety, operational, and disposal protocols for the handling of **nitromethane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and compliant use of this chemical.

Nitromethane (CH_3NO_2) is a flammable, colorless liquid that is a suspected carcinogen and can be toxic if inhaled or ingested.^{[1][2]} It is also shock-sensitive and can become explosive, particularly when heated or contaminated with incompatible materials such as amines, acids, or bases.^{[1][2][3]} Adherence to strict safety protocols is mandatory to mitigate these risks.

Personal Protective Equipment (PPE)

The following personal protective equipment is required when handling **nitromethane**. Disposable nitrile gloves are not sufficient for protection.^{[1][2]}

PPE Category	Specification
Hand Protection	Neoprene, Butyl, Polyvinyl Alcohol (PVA), or Viton gloves are recommended. Heavy-duty nitrile gloves are also acceptable.[1][2][4] Check glove integrity before each use.[4]
Eye Protection	ANSI Z87.1-compliant safety glasses are required at a minimum.[1][2] Safety goggles should be worn if there is a splash hazard.[1][2]
Skin and Body	A flame-resistant lab coat is mandatory.[1][2]
Respiratory	In case of insufficient ventilation, use a NIOSH-approved respirator.[5] For exposures potentially exceeding 750 ppm, a self-contained breathing apparatus (SCBA) with a full facepiece is necessary.[5]
Additional	A face shield and blast shield should be used when heating nitromethane.[4]

Occupational Exposure Limits

Organization	Limit Type	Value
OSHA	TWA	100 ppm (8-hour Time-Weighted Average)
ACGIH	TWA	20 ppm (8-hour Time-Weighted Average)

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All work with **nitromethane** must be conducted in a well-ventilated chemical fume hood.[1][2]

- Ensure all equipment and lines are electrically grounded to prevent static discharge.[1][2]
- An emergency eyewash and safety shower must be located within a 10-second travel distance and be unobstructed.[4]
- Keep a spill kit with non-combustible absorbent materials (e.g., sand, vermiculite, diatomaceous earth) readily available.[4][5] Do not use combustible materials like sawdust.[5]

2. Storage:

- Store **nitromethane** in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[1][2][3]
- Use an approved flammable cabinet or a refrigerator rated for flammable storage.[1][2]
- Keep containers tightly closed and, if possible, store under an inert gas.[1][2]
- Store separately from incompatible materials, which include amines, strong acids, strong bases, strong oxidizing agents, strong reducing agents, and copper.[1][2]

3. Handling:

- Avoid mechanical friction, shock, and exposure to elevated temperatures, as these can lead to explosive decomposition.[5]
- Use non-sparking tools and take precautionary measures against static discharge.[6][7]
- Do not smoke, eat, or drink in areas where **nitromethane** is handled.[6]
- Wash hands thoroughly after handling.[6]

Disposal Plan

1. Waste Collection:

- All **nitromethane** waste and contaminated materials (e.g., absorbent materials from spills, used paper towels) are considered hazardous waste.[1]

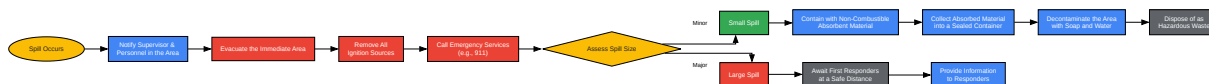
- Collect waste in a designated, properly labeled, and sealed container.

2. Disposal Procedure:

- Dispose of **nitromethane** waste through your institution's hazardous waste program.
- Do not dispose of **nitromethane** down the drain or with general waste.
- For specific disposal recommendations, contact your state's Department of Environmental Protection (DEP) or your regional Environmental Protection Agency (EPA) office.[5]
- One suggested method for small amounts of old fuel is to allow the **nitromethane** and methanol to evaporate in a safe, open-air location, and then dispose of the remaining oil as waste oil.[8][9]

Emergency Procedures

Spill Response Workflow



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Caption: Workflow for responding to a **nitromethane** spill.

First Aid:

- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with water for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[2] Seek immediate medical attention.[2]

- Inhalation: Move the person to fresh air.[2] Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting.[2] Rinse the mouth with water and consult a physician immediately.[2]

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- To cite this document: BenchChem. [Personal protective equipment for handling Nitromethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b149229#personal-protective-equipment-for-handling-nitromethane>]

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